

# An In-depth Technical Guide to 3,5-Dimethylbenzonitrile

**Author:** BenchChem Technical Support Team. **Date:** December 2025

## Compound of Interest

Compound Name: 3,5-Dimethylbenzonitrile

Cat. No.: B1329614

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This technical guide provides a comprehensive overview of **3,5-Dimethylbenzonitrile** (CAS No. 22445-42-7), tailored for researchers, scientists, and professionals in drug development. The document covers its chemical identity, physicochemical properties, a proposed synthetic route, and essential safety information.

## Chemical Identity and Nomenclature

The nomenclature and various identifiers for **3,5-Dimethylbenzonitrile** are crucial for accurate documentation and database searches.

IUPAC Name: **3,5-dimethylbenzonitrile**<sup>[1]</sup><sup>[2]</sup>

Synonyms: A variety of synonyms are used in literature and commercial listings to refer to this compound. Key synonyms include:

- 1,3-Dimethyl-5-cyanobenzene<sup>[3]</sup>
- Benzonitrile, 3,5-dimethyl-
- 3,5-Dimethyl benzonitrile
- EINECS 245-001-9<sup>[1]</sup>

## Physicochemical and Computed Properties

The following tables summarize the key physical, chemical, and computed properties of **3,5-Dimethylbenzonitrile**, providing essential data for experimental design and computational modeling.

| Property          | Value                                    | Source |
|-------------------|--|--------|
| Molecular Formula | C <sub>9</sub> H <sub>9</sub> N          | [1][3] |
| Molecular Weight  | 131.17 g/mol                             | [3]    |
| Appearance        | White to light yellow solid              | [2]    |
| Melting Point     | 42-43°C                                  |        |
| Boiling Point     | 243.1 ± 9.0 °C (Predicted)               |        |
| Density           | 0.99 ± 0.1 g/cm <sup>3</sup> (Predicted) |        |
| CAS Number        | 22445-42-7                               | [1][3] |

| Computed Descriptor | Value  | Source |
|---------------------|--|--------|
| InChI               | InChI=1S/C9H9N/c1-7-3-8(2)5-9(4-7)6-10/h3-5H,1-2H3 | [1][2] |
| InChIKey            | YFKRLZLGVDDKAL-UHFFFAOYSA-N                        | [1][2] |
| Canonical SMILES    | CC1=CC(=CC(=C1)C)C#N                               | [1]    |

## Synthesis and Experimental Protocols

While specific literature detailing the synthesis of **3,5-Dimethylbenzonitrile** is not readily available, a common and effective method for synthesizing aryl nitriles is through the cyanation of an aryl halide. A proposed protocol, adapted from the synthesis of structurally similar compounds like 4-amino-**3,5-dimethylbenzonitrile**[4], is the Rosenmund-von Braun reaction using a copper(I) cyanide reagent with a suitable starting material.

Proposed Synthetic Route: Cyanation of 1-bromo-3,5-dimethylbenzene.

Reaction: 1-bromo-3,5-dimethylbenzene + CuCN → **3,5-Dimethylbenzonitrile** + CuBr

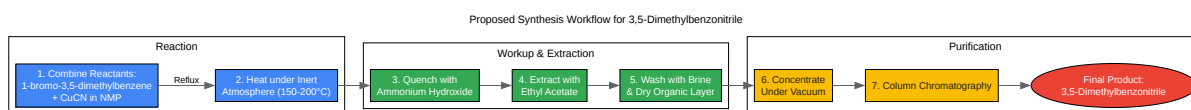
#### Materials:

- 1-bromo-3,5-dimethylbenzene
- Copper(I) cyanide (CuCN)
- A high-boiling polar aprotic solvent, such as N-methylpyrrolidone (NMP) or Dimethylformamide (DMF)
- Ammonium hydroxide solution
- Ethyl acetate (or other suitable extraction solvent)
- Anhydrous sodium sulfate or magnesium sulfate
- Silica gel for column chromatography

#### Experimental Protocol:

- **Reaction Setup:** In a round-bottom flask equipped with a reflux condenser and a magnetic stirrer, combine 1-bromo-3,5-dimethylbenzene and a slight excess of copper(I) cyanide in N-methylpyrrolidone.
- **Heating:** Heat the reaction mixture under an inert atmosphere (e.g., nitrogen or argon) to a high temperature (typically 150-200 °C) and maintain for several hours until the reaction is complete, as monitored by TLC or GC-MS.
- **Workup:** After cooling to room temperature, quench the reaction mixture by pouring it into an aqueous solution of ammonium hydroxide to complex with residual copper salts.
- **Extraction:** Extract the aqueous mixture multiple times with ethyl acetate. Combine the organic layers.
- **Washing and Drying:** Wash the combined organic extracts with brine, then dry over anhydrous sodium sulfate.

- Purification: Filter off the drying agent and concentrate the solvent under reduced pressure. The resulting crude product can be purified by silica gel column chromatography to yield pure **3,5-Dimethylbenzonitrile**.



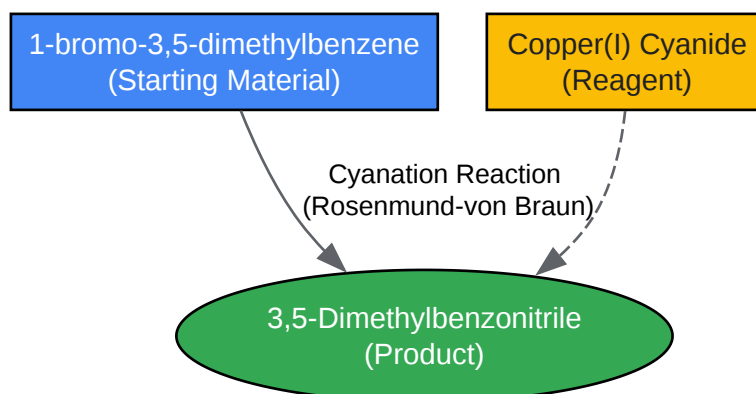
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### Proposed Synthesis Workflow

## Biological Activity and Signaling Pathways

Currently, there is a lack of specific, publicly available research detailing the biological activities or associated signaling pathways for **3,5-Dimethylbenzonitrile**. However, related benzonitrile derivatives are known to possess a range of biological effects, suggesting that this compound could be a valuable scaffold or intermediate in medicinal chemistry and drug discovery programs. Further research is required to elucidate its specific biological functions.

The logical relationship for its formation from a precursor is visualized below.



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## Synthetic Relationship Diagram

## Safety and Handling

**3,5-Dimethylbenzonitrile** is associated with several hazards and requires careful handling in a laboratory setting.

GHS Hazard Classification:[1]

- Skin Irritation: Category 2 (Causes skin irritation)[1]
- Eye Irritation: Category 2 (Causes serious eye irritation)[1]
- Specific Target Organ Toxicity (Single Exposure): Category 3 (May cause respiratory irritation)[1]

Hazard Statements (H-phrases):[1][2]

- H315: Causes skin irritation
- H319: Causes serious eye irritation
- H335: May cause respiratory irritation
- H302: Harmful if swallowed[2]
- H332: Harmful if inhaled[2]

Precautionary Statements (P-phrases):[1][2]

- P261: Avoid breathing dust/fume/gas/mist/vapors/spray.
- P280: Wear protective gloves/protective clothing/eye protection/face protection.
- P305+P351+P338: IF IN EYES: Rinse cautiously with water for several minutes. Remove contact lenses, if present and easy to do. Continue rinsing.

Storage: Store in a dry, well-ventilated place at room temperature. Keep container tightly sealed.

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## References

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Address: 3281 E Guasti Rd

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Phone: (601) 213-4426

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